

Essential Safety and Operational Guide for 3-Methyl-3-penten-1-ol

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Compound of Interest

Compound Name: 3-Methyl-3-penten-1-ol

Cat. No.: B155299

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This document provides critical safety and logistical information for the handling, use, and disposal of **3-Methyl-3-penten-1-ol**. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

3-Methyl-3-penten-1-ol is a flammable liquid and is harmful if swallowed.[1][2][3][4]

Appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Quantitative Data Summary:

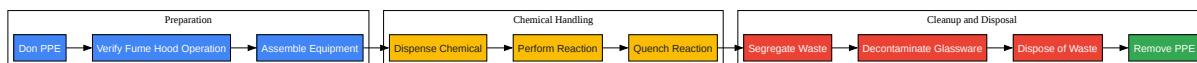
Property	Value	Source
Molecular Formula	C6H12O	[1]
CAS Number	918-85-4	[1] [2]
Hazard Classification	Flammable Liquid, Category 3; Acute Toxicity, Oral, Category 4	[4]
Flash Point	25.56 °C (78.00 °F)	[5]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. Must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [6]	Protects against splashes and vapors that can cause eye irritation. [7] [8] [9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Gloves must be inspected prior to use. [9] [10] [11]	Prevents skin contact which can cause irritation. [7]
Body Protection	Lab coat, chemical-resistant apron, or coveralls.	Protects against incidental splashes and contamination of personal clothing. [11] [12]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA approved respirator with an organic vapor cartridge is necessary.	Minimizes inhalation of vapors which may cause respiratory tract irritation. [7]

Experimental Workflow and Handling Procedures

Proper handling procedures are critical to prevent accidents and exposure. The following workflow outlines the necessary steps for safely using **3-Methyl-3-penten-1-ol** in a laboratory setting.



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Caption: Experimental workflow for handling **3-Methyl-3-penten-1-ol**.

Step-by-Step Handling Protocol:

- Preparation:
 - Always work in a well-ventilated area, preferably within a chemical fume hood.[3]
 - Ensure all necessary PPE is worn correctly before handling the chemical.[10]
 - Keep away from heat, sparks, open flames, and other ignition sources.[2][3] Use explosion-proof electrical and ventilating equipment.[2][3]
 - Ground and bond containers when transferring the material to prevent static discharge.[2][3]
- During Use:
 - Avoid contact with skin and eyes.[10]
 - Do not eat, drink, or smoke when using this product.[2][10]
 - Use only non-sparking tools.[2][3]
- After Use:

- Wash hands thoroughly after handling.[2][10]
- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[2][10]

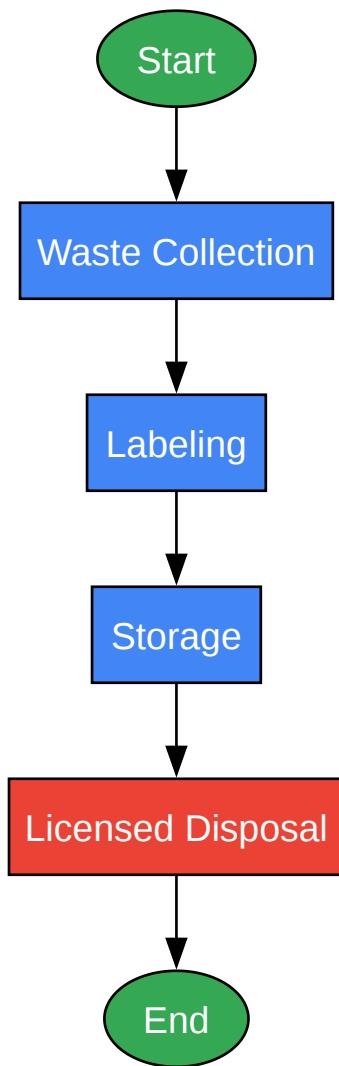
Emergency and First Aid Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[2][10] Rinse mouth.[2][10] Do NOT induce vomiting.[7]
If on Skin (or hair)	Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][10]
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
In Case of Fire	Use dry sand, dry chemical, or alcohol-resistant foam for extinction.[10]

Disposal Plan

Proper disposal of **3-Methyl-3-penten-1-ol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.



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Caption: Disposal plan for **3-Methyl-3-penten-1-ol** waste.

Step-by-Step Disposal Protocol:

- Waste Segregation: Collect waste **3-Methyl-3-penten-1-ol** and any contaminated materials in a designated, properly labeled hazardous waste container. The container must be compatible with flammable liquids.
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**3-Methyl-3-penten-1-ol**," and the associated hazards (Flammable Liquid, Acute Toxicity).

- Storage: Store the waste container in a designated, well-ventilated, and secure waste accumulation area, away from ignition sources. Keep the container tightly closed.[10]
- Disposal: Dispose of the contents and container through a licensed professional waste disposal service.[10] Do not dispose of it in standard laboratory drains or as regular trash. The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[10] All disposal practices must comply with federal, state, and local regulations.

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References

- 1. 3-Methyl-1-penten-3-ol | C6H12O | CID 13519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. chemos.de [chemos.de]
- 4. Page loading... [guidechem.com]
- 5. 3-methyl-1-penten-3-ol [thegoodsentscompany.com]
- 6. fishersci.com [fishersci.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. What Personal Protective Equipment (PPE) is Required When Working with Ethyl Alcohol? [cangardcare.com]
- 9. mcrsafety.com [mcrsafety.com]
- 10. dept.harpercollege.edu [dept.harpercollege.edu]
- 11. allanchem.com [allanchem.com]
- 12. rshughes.com [rshughes.com]
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